

Navigating the Structural Landscape of Brominated Butanoates: A Crystallographic Comparison

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Compound of Interest

Compound Name: *Hexyl 2-bromobutanoate*

Cat. No.: *B15472924*

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For researchers, scientists, and drug development professionals, understanding the precise three-dimensional arrangement of atoms within a molecule is paramount. X-ray crystallography serves as the gold standard for elucidating these structures, providing critical insights for rational drug design and structure-activity relationship (SAR) studies. This guide offers a comparative analysis of the crystallographic features of a representative brominated butanoate derivative, presented as an alternative due to the current absence of publicly available crystallographic data for **Hexyl 2-bromobutanoate**.

While the crystal structure of **Hexyl 2-bromobutanoate** remains to be determined, we can draw valuable comparative insights from the analysis of structurally related compounds. For the purpose of this guide, we will consider the crystallographic data of a representative short-chain alkyl 2-bromo-3-hydroxybutanoate. This molecule shares key functional groups with the target compound, including the bromine atom and the butanoate backbone, making it a relevant point of comparison for understanding potential intermolecular interactions and crystal packing.

Comparative Crystallographic Data

The following table summarizes the key crystallographic parameters for a representative crystal structure of Methyl (2R,3S)-2-bromo-3-hydroxybutanoate. This data is presented to illustrate the type of information obtained from an X-ray diffraction experiment and to serve as a benchmark for future studies on **Hexyl 2-bromobutanoate** and its derivatives.

Parameter	Methyl (2R,3S)-2-bromo-3-hydroxybutanoate	Hexyl 2-bromobutanoate (Hypothetical)
Chemical Formula	C5H9BrO3	C10H19BrO2
Formula Weight	197.03	251.16
Crystal System	Orthorhombic	-
Space Group	P2 ₁ 2 ₁ 2 ₁	-
Unit Cell Dimensions		
a (Å)	5.89	-
b (Å)	9.21	-
c (Å)	13.54	-
α (°)	90	-
β (°)	90	-
γ (°)	90	-
Volume (Å ³)	733.6	-
Z (Molecules/unit cell)	4	-
Calculated Density (g/cm ³)	1.785	-
R-factor	0.035	-
Data Collection Temp. (K)	100	-

Experimental Protocols

Synthesis and Crystallization of Alkyl 2-bromobutanoate Derivatives

A general procedure for the synthesis of alkyl 2-bromobutanoates involves the esterification of 2-bromobutanoic acid with the corresponding alcohol in the presence of an acid catalyst.

Synthesis of Methyl 2-bromo-3-hydroxybutanoate: A solution of methyl 2,3-epoxybutanoate in a suitable solvent is treated with a source of bromide, such as hydrobromic acid, under controlled temperature conditions. The reaction mixture is then purified using column chromatography to yield the desired methyl 2-bromo-3-hydroxybutanoate.

Crystallization: Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution of the compound in an appropriate solvent or solvent mixture. For the representative compound, a solution in a mixture of ethyl acetate and hexane is allowed to evaporate at room temperature over several days to yield colorless, needle-like crystals.

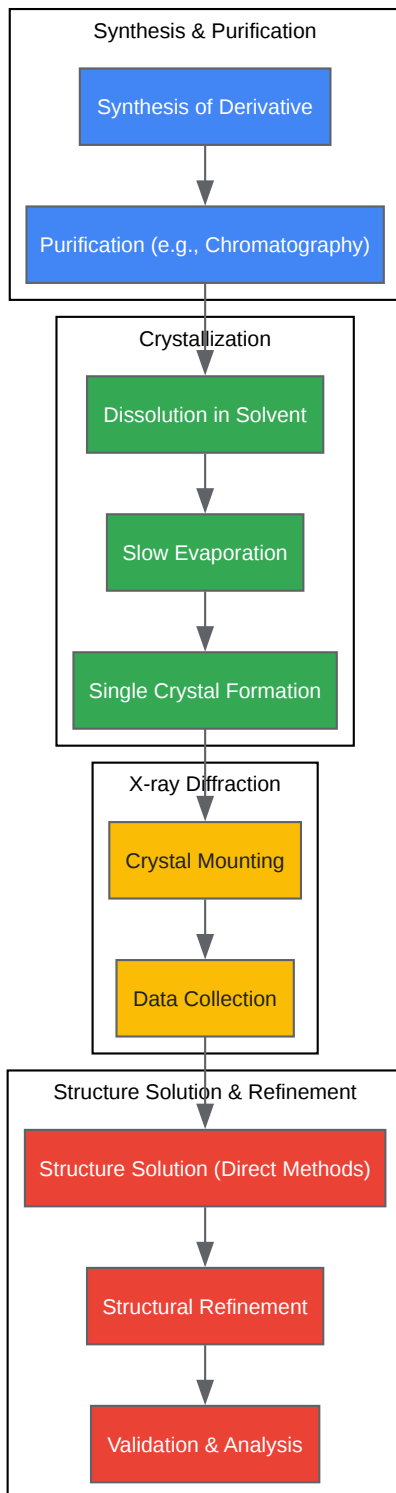
X-ray Data Collection and Structure Determination

A single crystal of suitable size and quality is mounted on a goniometer and cooled to 100 K in a stream of nitrogen gas. X-ray diffraction data are collected using a diffractometer equipped with a monochromatic X-ray source (e.g., Cu K α radiation). The collected diffraction data are then processed to determine the unit cell parameters and space group. The crystal structure is solved using direct methods and refined by full-matrix least-squares on F^2 .

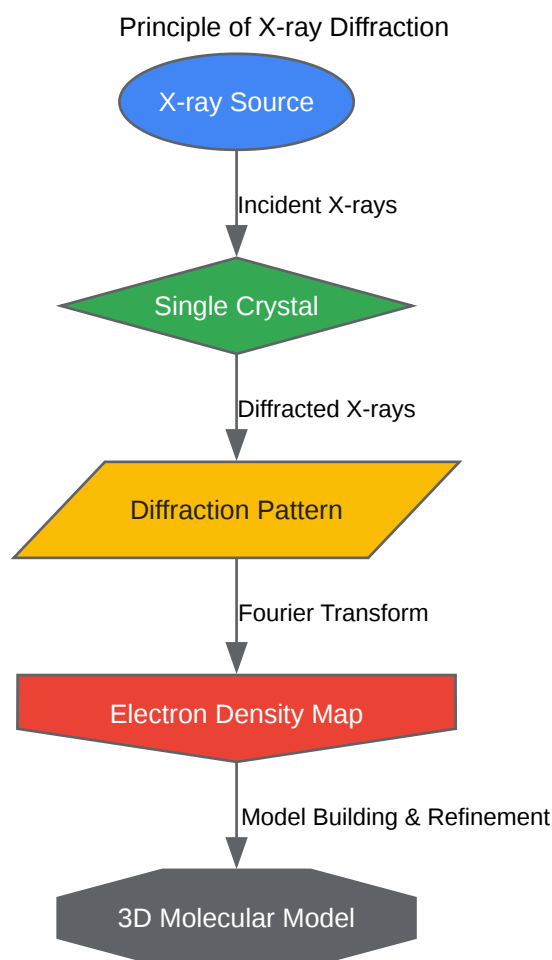
Visualizing the Workflow and Concepts

To better illustrate the processes involved in X-ray crystallography, the following diagrams are provided.

Experimental Workflow for X-ray Crystallography

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Caption: A flowchart illustrating the major steps in the experimental workflow of small molecule X-ray crystallography, from synthesis to final structure analysis.



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Caption: A conceptual diagram outlining the fundamental principles of X-ray diffraction for determining molecular structures.

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